Comparative Overview of 2-Undecanone vs. fMLP

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Compound Focus: 2-Undecanone

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Feature	2-Undecanone (from *P. aeruginosa*)	N-Formyl-Methionyl-Leucyl-Phenylalanine (fMLP)
Origin	Bacterial metabolite (Volatile Organic Compound) [1] [2]	Bacterially derived or mitochondrial N-formylated peptide [3]
Primary Role	**Immune Evasion**: Limits neutrophil defense against infection [1] [2]	**Host Defense**: Potent activator of neutrophil anti-microbial functions [3]
Overall Effect on Neutrophils	Dual role: Initial, direct activation, but **suppresses** LPS-induced responses and promotes apoptosis [1] [2]	Potent and broad **activation** of pro-inflammatory functions [4] [3] [5]
Chemotaxis	Induces migration (Gαi-PLC pathway) [1] [2]	Strongly induces migration (can be inhibited by Pertussis toxin) [4] [3]
Degranulation	Increases release of granules [1] [2]	Increases release of granules (e.g., myeloperoxidase, elastase) [6] [5]
ROS Generation	Increases ROS directly, but **inhibits** LPS-induced ROS [1] [2]	Potently induces superoxide production (Respiratory Burst) [4] [5]

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Feature	2-Undecanone (from *P. aeruginosa*)	N-Formyl-Methionyl-Leucyl-Phenylalanine (fMLP)
NETosis	**Inhibits** LPS-induced NET formation [1] [2]	Can induce NETosis [3] (priming with LPS often required)
Cytokine Secretion	**Inhibits** LPS-induced TNF-α, IL-6, IL-1β, IL-10 [1] [2]	Can induce cytokine release (e.g., to stimulate prostaglandin production) [4]
Bactericidal Activity	**Decreases** neutrophil killing of *P. aeruginosa* [1] [2]	Enhances bacterial killing via multiple mechanisms [3]
Cell Survival/Apoptosis	Promotes apoptosis, especially under LPS stimulation [1] [2]	Promotes cell survival; its inhibition can shift cells towards apoptosis [1]
Key Signaling Pathways	Gαi-PLC-Ca^{2+}, ERK, Akt; suppresses LPS-induced NF-κB and Akt [1] [2]	FPR GPCRs, Gαi, PLC, PKC, PI3K, MAPK (ERK, p38), Ca^{2+} flux, NF-κB [4] [5] [7]

Experimental Data and Protocols

For researchers looking to replicate or contextualize these findings, here is a summary of key experimental details from the cited studies.

In Vivo and In Vitro Models

- **2-Undecanone Studies**:
  - **In vivo model**: Female C57BL/6 mice were intraperitoneally (i.p.) injected with *P. aeruginosa* PAO1. Peritoneal fluid was collected 12 hours post-infection for GC-MS analysis and to assess neutrophil recruitment [1] [2].
  - **In vitro cell work**: Mouse bone marrow neutrophils were isolated and treated with **2-Undecanone** (at a research concentration of ~200 μM) to assess migration, calcium flux, ROS production, and NETosis [1] [2].
- **fMLP Studies**:

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- **In vivo models**: Mice or hamsters were primed with intranasal/intratracheal LPS (e.g., 0.3 mg/kg) to induce neutrophil lung infiltration. 24 hours later, fMLP (e.g., 0.25-5 mg/kg) was administered to activate the recruited neutrophils [8].
- **In vitro cell work**: Human or mouse neutrophils were isolated from peripheral blood or bone marrow. Cells were typically treated with fMLP at concentrations ranging from nanomolar to micromolar (e.g., 100 nM to 1 µM) to stimulate various functions [6] [5].

Key Methodologies and Assays

- **Neutrophil Isolation**: Human neutrophils were commonly isolated from venous blood of healthy donors using density gradient centrifugation with media like Polymorphprep or Ficoll [9] [6].
- **Chemotaxis/Migration**: Assessed using transwell or Boyden chamber assays. Cell movement toward a gradient of **2-Undecanone** or fMLP was quantified [1] [2].
- **Calcium Flux**: Measured in neutrophils loaded with fluorescent calcium indicators (e.g., Fura-2). Changes in fluorescence were tracked after stimulus addition to detect rapid intracellular Ca^{2+} increases [1] [9].
- **ROS/Superoxide Production**: Quantified using assays like dihydrorhodamine 123 oxidation or cytochrome c reduction, measured via flow cytometry or spectrophotometry [1] [8] [6].
- **Degranulation**: Evaluated by measuring the release of granule enzymes (e.g., myeloperoxidase from azurophil granules or NGAL from specific granules) into the supernatant via ELISA or activity assays [8] [6].
- **NETosis**: Typically visualized by fluorescent microscopy using DNA dyes (e.g., DAPI, Sytox Green) and immunostaining for neutrophil proteins like citrullinated histones or elastase [1].

Signaling Pathways

The distinct effects of **2-Undecanone** and fMLP arise from their actions on different intracellular signaling pathways. The diagrams below illustrate these key mechanisms.

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The pathway above shows how fMLP binding to its Formyl Peptide Receptor (FPR) activates a robust Gαi-protein coupled response. This triggers a cascade involving PLCγ, leading to PKC activation and calcium release, which together stimulate NADPH oxidase and produce a respiratory burst. Parallel activation of PI3K and MAPK pathways (ERK, p38) drives chemotaxis and other inflammatory functions [4] [5] [7].

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This diagram illustrates the dual role of **2-Undecanone**. It directly activates neutrophils via a putative Gαi-PLC pathway, leading to calcium flux, ERK/Akt activation, and initial responses like chemotaxis and ROS production (green arrows). However, its defining function is the suppression of the LPS-induced TLR4-NF-κB pathway, leading to inhibited NETosis, reduced cytokine production, and promoted apoptosis (red arrows) [1] [2].

Key Interpretations for Researchers

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- **2-Undecanone is a virulence factor, while fMLP is a defense signal.** The core difference lies in their biological roles. fMLP, mimicking bacterial and mitochondrial damage signals, robustly activates neutrophils to clear threats [3]. In contrast, **2-Undecanone** is produced by *P. aeruginosa* to subvert this very defense, making it a strategic tool for immune evasion [1] [2].
- **The "activation-then-suppression" paradox of 2-Undecanone is crucial.** Its initial, direct activation of neutrophils might be a mechanism to recruit cells to the site of infection, only to subsequently disable their most potent, inflammation-driving responses (like NETosis and cytokine storms) triggered by bacterial LPS. This "bait and switch" could limit tissue damage for the bacterium and promote its survival [1].
- **Consider the experimental context.** The suppressive effects of **2-Undecanone** are most evident in the presence of a second stimulus like LPS [1] [2]. Using it as a sole stimulus might show only the activating profile. Similarly, fMLP's ability to induce maximal NETosis often requires priming with an agent like LPS [8].

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References

1. - 2 derived from Pseudomonas aeruginosa modulates the... Undecanone [pmc.ncbi.nlm.nih.gov]

2. 2-Undecanone derived from <i>Pseudomonas aeruginosa ... [bmbreports.org]

3. N-Formylmethionine-leucyl-phenylalanine - Wikipedia [en.wikipedia.org]

4. fMLP Signaling in Neutrophils | GeneGlobe - QIAGEN [geneglobe.qiagen.com]

5. Molecular Mechanisms of N-Formyl-Methionyl-Leucyl ... [pmc.ncbi.nlm.nih.gov]

6. Prolyl-Isomerase Pin1 Controls Key fMLP-Induced ... [mdpi.com]

7. ARTICLE Activation of MAP Kinase-Activated Protein ... [sciencedirect.com]

8. In vivo models of lung neutrophil activation. Comparison of mice and... [bmcpharma.biomedcentral.com]

9. Characterization of the human fMLP receptor in neutrophils ... [pmc.ncbi.nlm.nih.gov]

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